

Lapatinib solubility and stability in DMSO for experiments

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Compound of Interest

Compound Name: *Lapatinib*

Cat. No.: *B7821427*

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Lapatinib in DMSO: A Technical Guide for Researchers

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **Lapatinib**, focusing on its solubility and stability in Dimethyl Sulfoxide (DMSO) for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **Lapatinib** in DMSO?

A1: The solubility of **Lapatinib** in DMSO is high, with different suppliers reporting slightly different maximum concentrations. Generally, you can achieve a stock solution of at least 20 mg/mL, with some sources indicating solubility up to 100 mg/mL.^{[1][2][3][4]} It is always recommended to consult the manufacturer's product data sheet for the specific batch you are using.

Q2: How should I prepare a **Lapatinib** stock solution in DMSO?

A2: To prepare a stock solution, **Lapatinib**, supplied as a crystalline solid, should be dissolved in high-quality, anhydrous DMSO.^[5] To aid dissolution, you can warm the solution gently (e.g., at 37°C for 10 minutes) and/or use an ultrasonic bath.^[4] For maximum stability, it is advisable to purge the solvent with an inert gas before dissolving the compound.^[5]

Q3: What are the recommended storage conditions for **Lapatinib** DMSO stock solutions?

A3: For long-term storage, **Lapatinib** DMSO stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.[6] Under these conditions, the solution can be stable for several months to a year. For shorter-term storage (up to a month), -20°C is generally sufficient.[6] Always protect the solution from light.

Q4: Can I store **Lapatinib** in aqueous solutions?

A4: It is not recommended to store **Lapatinib** in aqueous solutions for more than one day.[5] **Lapatinib** is sparingly soluble in aqueous buffers, and prolonged storage can lead to precipitation and degradation.[5]

Q5: Why does my **Lapatinib** solution precipitate when I dilute it in cell culture media?

A5: This is a common issue known as precipitation upon dilution. **Lapatinib** is highly lipophilic and has very low aqueous solubility. When the DMSO stock solution is diluted into an aqueous environment like cell culture media, the **Lapatinib** may come out of solution and form a precipitate. This can be exacerbated by factors such as the concentration of **Lapatinib**, the final percentage of DMSO, the composition of the media (e.g., presence of salts and proteins), and temperature shifts.[7][8]

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Precipitation upon making DMSO stock solution	The concentration is too high for the specific batch or the DMSO has absorbed moisture.	- Try gentle warming (37°C) or sonication to aid dissolution. - Use fresh, anhydrous DMSO. - If precipitation persists, prepare a slightly lower concentration stock solution.
Precipitation when diluting stock solution in aqueous media	Poor aqueous solubility of Lapatinib.	- Perform serial dilutions to avoid a sudden large change in solvent polarity. - Ensure the final DMSO concentration in the culture media is low (typically <0.5%) to minimize solvent effects on cells. [6] - Pre-warm the culture media before adding the Lapatinib stock solution. - Vortex or mix the solution immediately and thoroughly after adding the drug.
Inconsistent experimental results	- Degradation of Lapatinib in stock solution. - Inaccurate concentration due to precipitation. - Freeze-thaw cycles affecting drug potency.	- Prepare fresh stock solutions regularly. - Visually inspect for any precipitation before use. If present, warm and sonicate the stock. - Aliquot stock solutions to minimize freeze-thaw cycles. [6]
Cell death or unexpected cellular effects	- High final DMSO concentration. - Contamination of the stock solution. - Lapatinib precipitating in the culture and causing physical stress to cells.	- Always include a vehicle control (media with the same final concentration of DMSO) in your experiments. - Ensure sterile technique when preparing and handling stock solutions. - Follow the troubleshooting steps for

precipitation to ensure the drug is fully dissolved in the media.

Data on Lapatinib Solubility and Stability

Lapatinib Solubility in DMSO

Supplier/Source	Reported Solubility
Cayman Chemical	~20 mg/mL[1]
Selleck Chemicals	100 mg/mL (172.09 mM)[2]
Tocris Bioscience	58.11 mg/mL (100 mM)[3]
APExBIO	≥29.05 mg/mL[4]

Stability of Lapatinib in DMSO Stock Solutions

Storage Temperature	Reported Stability	Source
-80°C	1 year	MedChemExpress[6]
-20°C	6 months	MedChemExpress[6]
-20°C	1 month	Selleck Chemicals

Note: Stability can be batch-dependent. Always refer to the manufacturer's certificate of analysis.

Experimental Protocols

Preparation of a 10 mM Lapatinib Stock Solution in DMSO

Materials:

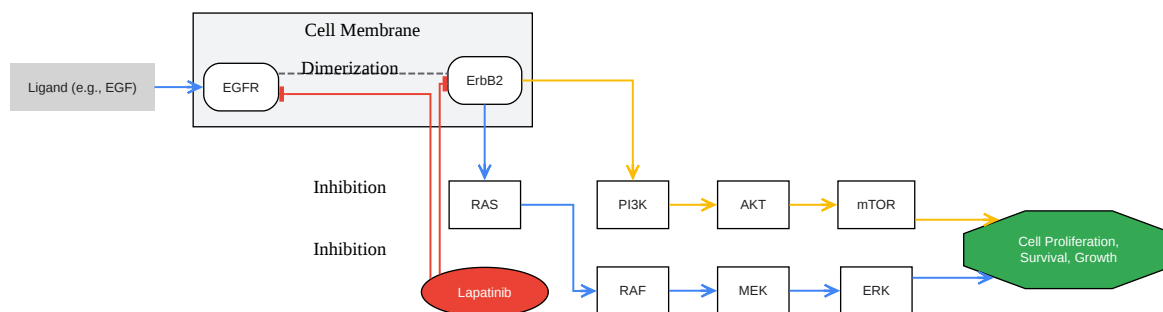
- **Lapatinib** powder (Molecular Weight: 581.06 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Vortex mixer and/or sonicator

Procedure:

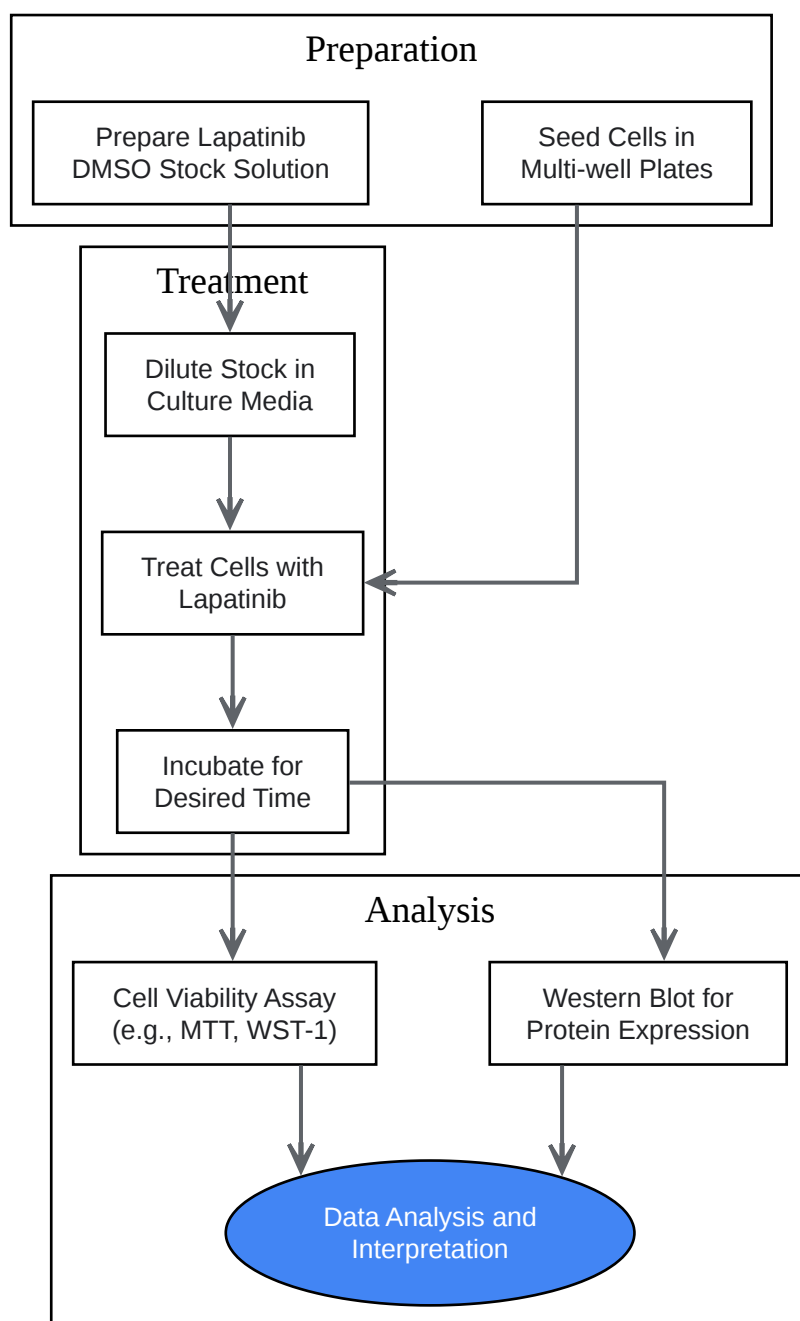
- Calculate the required mass of **Lapatinib** for your desired volume of 10 mM stock solution. For 1 mL of 10 mM stock, you will need 5.81 mg of **Lapatinib**.
- Weigh the calculated amount of **Lapatinib** powder and place it in a sterile tube.
- Add the desired volume of anhydrous DMSO to the tube.
- Vortex the solution thoroughly. If the powder does not dissolve completely, you can gently warm the tube to 37°C for a short period or use a sonicator until the solution is clear.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term use or -80°C for long-term storage, protected from light.

Visualizations



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Caption: **Lapatinib** inhibits EGFR and ErbB2 signaling pathways.



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Caption: A typical in vitro experimental workflow using **Lapatinib**.

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